

Thermodynamic Properties of 2,2-Difluoropropane: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,2-Difluoropropane

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Introduction

2,2-Difluoropropane (CAS No. 420-45-1), also known as HFC-272ca, is a hydrofluorocarbon with the chemical formula $C_3H_6F_2$.^{[1][2][3]} Understanding its thermodynamic properties is crucial for various applications, including its use as a refrigerant, a solvent, or a reagent in chemical synthesis. This technical guide provides a comprehensive overview of the key thermodynamic data for **2,2-Difluoropropane**, details on the experimental methodologies used for their determination, and a generalized experimental workflow.

Core Thermodynamic Properties

The thermodynamic properties of **2,2-Difluoropropane** have been characterized through a combination of experimental measurements and computational predictions. The following tables summarize the key quantitative data available from various sources.

Table 1: General and Physical Properties

Property	Value	Units	Reference(s)
Molecular Formula	C ₃ H ₆ F ₂	-	[1][2][3]
Molecular Weight	80.078	g/mol	[1]
CAS Registry Number	420-45-1	-	[2][3]
Boiling Point	-1	°C	[4]
Melting Point	-104.8	°C	[4]
Density	0.92	g/cm ³	[4]
Refractive Index	1.2880	-	[4]

Table 2: Enthalpy, Entropy, and Heat Capacity

Property	Value	Units	Method	Reference(s)
Standard Enthalpy of Formation (Gas, ΔfH°gas)	-543 ± 13	kJ/mol	Ionization	[2][5]
Standard Gibbs Free Energy of Formation (ΔfG°)	-412.40	kJ/mol	Joback Calculated	[5]
Ideal Gas Heat Capacity (Cp,gas)	See Note 1	J/(mol·K)	-	[5]
Entropy (Ideal Gas)	See Note 2	J/(mol·K)	-	[6]
Enthalpy (Ideal Gas)	See Note 2	kJ/mol	-	[6]

Note 1: Ideal gas heat capacity (Cp,gas) is a temperature-dependent property. While a specific value is not provided in the search results, it is noted as a measurable property.[5] Note 2: Critically evaluated data for the entropy and enthalpy of the ideal gas and liquid in equilibrium

with gas are available from the NIST/TRC Web Thermo Tables, typically presented as a function of temperature.[6]

Table 3: Vapor Pressure

Temperature (°C)	Pressure (mmHg)	Reference(s)
25	2010	[7]

Experimental Protocols

Detailed experimental protocols for the determination of the thermodynamic properties of **2,2-Difluoropropane** are found within the primary scientific literature. While the full experimental sections of these papers are not publicly available, this section describes the general methodologies employed for determining the key thermodynamic parameters of similar volatile organic compounds.

Determination of Enthalpy of Formation: Photoionization Mass Spectrometry

The standard enthalpy of formation of gaseous **2,2-Difluoropropane** was determined using photoionization mass spectrometry.[2][8] This technique is a powerful tool for determining the energy required to form a molecule from its constituent elements in their standard states.

Generalized Protocol:

- **Sample Introduction:** A gaseous sample of **2,2-Difluoropropane** is introduced into a high-vacuum chamber.
- **Photoionization:** The sample is irradiated with a beam of monochromatic photons of known and tunable energy. The energy of the photons is gradually increased.
- **Ion Detection:** When the photon energy is sufficient to ionize the molecule, the resulting ions are detected by a mass spectrometer. The appearance energy of the parent ion ($\text{C}_3\text{H}_6\text{F}_2^+$) is measured.
- **Fragment Ion Analysis:** The appearance energies of various fragment ions are also measured.

- Thermochemical Cycle Calculation: By combining the appearance energies with the known heats of formation of the fragment ions and neutral fragments, the enthalpy of formation of the parent molecule can be calculated using established thermochemical cycles.[8]

Determination of Heat Capacity: Calorimetry

The heat capacity of a substance, which is the amount of heat required to raise its temperature by a specific amount, is determined using calorimetry.[9] For gases like **2,2-Difluoropropane**, this can be measured at constant volume (C_v) or constant pressure (C_p).

Generalized Protocol for Constant Volume Heat Capacity (C_v):

- Sample Confinement: A known mass of gaseous **2,2-Difluoropropane** is sealed in a rigid container of known volume (a bomb calorimeter).
- Thermal Equilibration: The calorimeter is placed in a temperature-controlled bath until thermal equilibrium is reached.
- Energy Input: A known amount of electrical energy is supplied to a heater within the calorimeter, causing the temperature of the gas to rise.
- Temperature Measurement: The change in temperature of the gas is precisely measured.
- Calculation: The heat capacity at constant volume is calculated by dividing the heat supplied by the product of the mass of the gas and the change in temperature.

Determination of Vapor Pressure

Several methods can be used to determine the vapor pressure of a volatile compound like **2,2-Difluoropropane**. These include static, dynamic, and effusion methods.

Generalized Protocol using a Static Method:

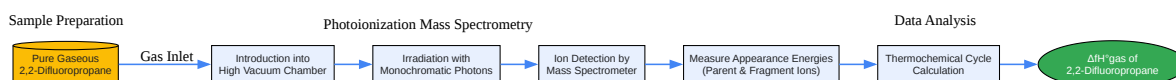
- Sample Preparation: A pure sample of liquid **2,2-Difluoropropane** is placed in a container connected to a pressure-measuring device (manometer).
- Evacuation: The space above the liquid is evacuated to remove any other gases.

- **Equilibration:** The container is placed in a constant-temperature bath until the liquid and vapor phases reach equilibrium.
- **Pressure Measurement:** The pressure exerted by the vapor in equilibrium with the liquid is measured at a specific temperature.
- **Temperature Variation:** The process is repeated at different temperatures to obtain a vapor pressure curve.

Visualization

Experimental Workflow for Enthalpy of Formation Determination

The following diagram illustrates a generalized workflow for determining the enthalpy of formation of a gaseous compound like **2,2-Difluoropropane** using photoionization mass spectrometry.



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Generalized workflow for determining the enthalpy of formation.

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Phone: (601) 213-4426

Email: info@benchchem.com